

Application Notes and Protocols for Time-Course Experiments with CW-3308

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Compound of Interest

Compound Name: CW-3308
Cat. No.: B15621573

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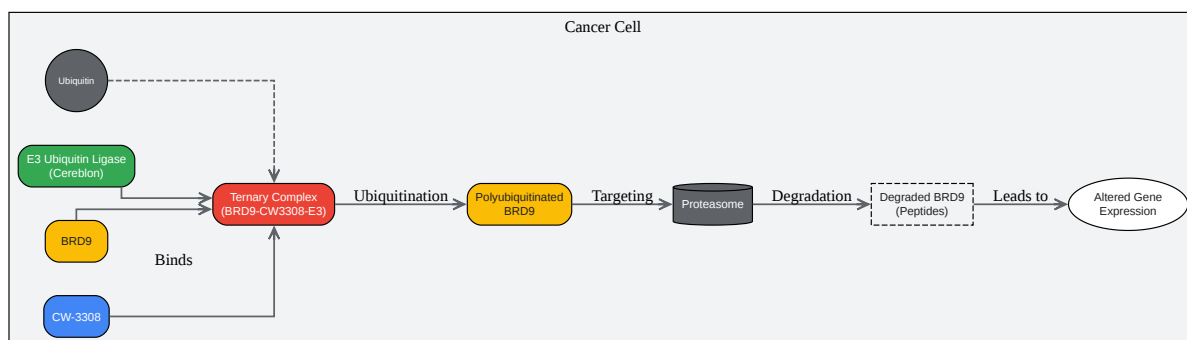
Introduction

CW-3308 is a potent, selective, and orally bioavailable Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of Bromodomain-containing protein 9 (BRD9). [1][2][3][4] As a component of the non-canonical SWI/SNF (ncBAF) chromatin remodeling complex, BRD9 is implicated in the regulation of gene expression and is a therapeutic target in several cancers, including synovial sarcoma and rhabdoid tumors.[5][6][7] Unlike traditional inhibitors, **CW-3308** mediates the ubiquitination and subsequent proteasomal degradation of BRD9, leading to a sustained loss of protein function. These application notes provide detailed protocols for conducting time-course experiments to characterize the pharmacological effects of **CW-3308** in relevant cancer cell lines.

Mechanism of Action of CW-3308

CW-3308 is a heterobifunctional molecule that consists of a ligand that binds to BRD9 and another ligand that recruits the E3 ubiquitin ligase cereblon (CRBN). This proximity induces the

formation of a ternary complex between BRD9 and CRBN, leading to the polyubiquitination of BRD9 and its subsequent degradation by the proteasome.



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Caption: Mechanism of Action of **CW-3308** PROTAC.

Experimental Protocols

The following protocols are designed for a time-course experiment to evaluate the effects of **CW-3308** on BRD9 protein levels and downstream gene expression in a relevant cancer cell line, such as the G401 rhabdoid tumor cell line or the HS-SY-II synovial sarcoma cell line.

Cell Culture and Treatment

Materials:

- G401 or HS-SY-II cells
- Appropriate cell culture medium (e.g., RPMI-1640 for G401, DMEM for HS-SY-II)[1][3]

- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- **CW-3308** (stock solution in DMSO)
- DMSO (vehicle control)
- 6-well tissue culture plates

Procedure:

- Culture G401 or HS-SY-II cells in their recommended growth medium supplemented with 10% FBS and 1% Penicillin-Streptomycin in a 37°C incubator with 5% CO₂.
- Seed the cells in 6-well plates at a density that will result in 70-80% confluency at the time of harvest.
- Allow the cells to adhere and grow for 24 hours.
- Prepare working solutions of **CW-3308** in culture medium at the desired final concentrations (e.g., 1 nM, 10 nM, 100 nM). Also, prepare a vehicle control with the same final concentration of DMSO.
- Remove the existing medium from the cells and replace it with the medium containing **CW-3308** or the vehicle control.
- Incubate the cells for various time points (e.g., 0, 2, 4, 8, 16, 24 hours).
- At each time point, harvest the cells for downstream analysis (Western Blotting and RT-qPCR).

Western Blotting for BRD9 Degradation

Materials:

- Harvested cell pellets
- RIPA lysis buffer with protease and phosphatase inhibitors

- BCA protein assay kit
- Laemmli sample buffer
- SDS-PAGE gels
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (anti-BRD9, anti-GAPDH or anti- β -actin as a loading control)
- HRP-conjugated secondary antibody
- ECL chemiluminescence substrate

Procedure:

- Lyse the harvested cells in RIPA buffer on ice for 30 minutes.
- Clarify the lysates by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Determine the protein concentration of the supernatant using a BCA assay.
- Normalize the protein concentrations and prepare samples for SDS-PAGE by adding Laemmli buffer and boiling for 5 minutes.
- Load equal amounts of protein per lane on an SDS-PAGE gel and perform electrophoresis.
- Transfer the separated proteins to a PVDF membrane.
- Block the membrane in blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary anti-BRD9 antibody overnight at 4°C.
- Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.

- Wash the membrane again and detect the signal using an ECL substrate and an imaging system.
- Strip the membrane and re-probe with a loading control antibody (e.g., GAPDH or β -actin).
- Quantify the band intensities using densitometry software. Normalize the BRD9 signal to the loading control and express the results as a percentage of the vehicle-treated control.

RT-qPCR for Downstream Gene Expression

Materials:

- Harvested cell pellets
- RNA extraction kit (e.g., RNeasy Kit)
- cDNA synthesis kit
- SYBR Green or TaqMan master mix
- Primers for target genes (e.g., MYC, CCND1) and a housekeeping gene (e.g., GAPDH, ACTB)

Procedure:

- Extract total RNA from the harvested cells using a commercial kit according to the manufacturer's instructions.
- Assess RNA quality and quantity using a spectrophotometer.
- Synthesize cDNA from an equal amount of RNA for each sample using a cDNA synthesis kit.
- Set up the RT-qPCR reactions using SYBR Green or TaqMan master mix, cDNA, and gene-specific primers.
- Perform the RT-qPCR in a real-time PCR cycler.
- Analyze the data using the $\Delta\Delta C_t$ method to determine the relative fold change in gene expression, normalized to the housekeeping gene and the vehicle-treated control.

Data Presentation

Quantitative data from the time-course experiment should be summarized in tables for clear comparison.

Table 1: Time-Dependent Degradation of BRD9 Protein by **CW-3308**

Time (hours)	CW-3308 (10 nM) - % BRD9 Remaining
0	100
2	Expected Value
4	Expected Value
8	Expected Value
16	Expected Value
24	Expected Value

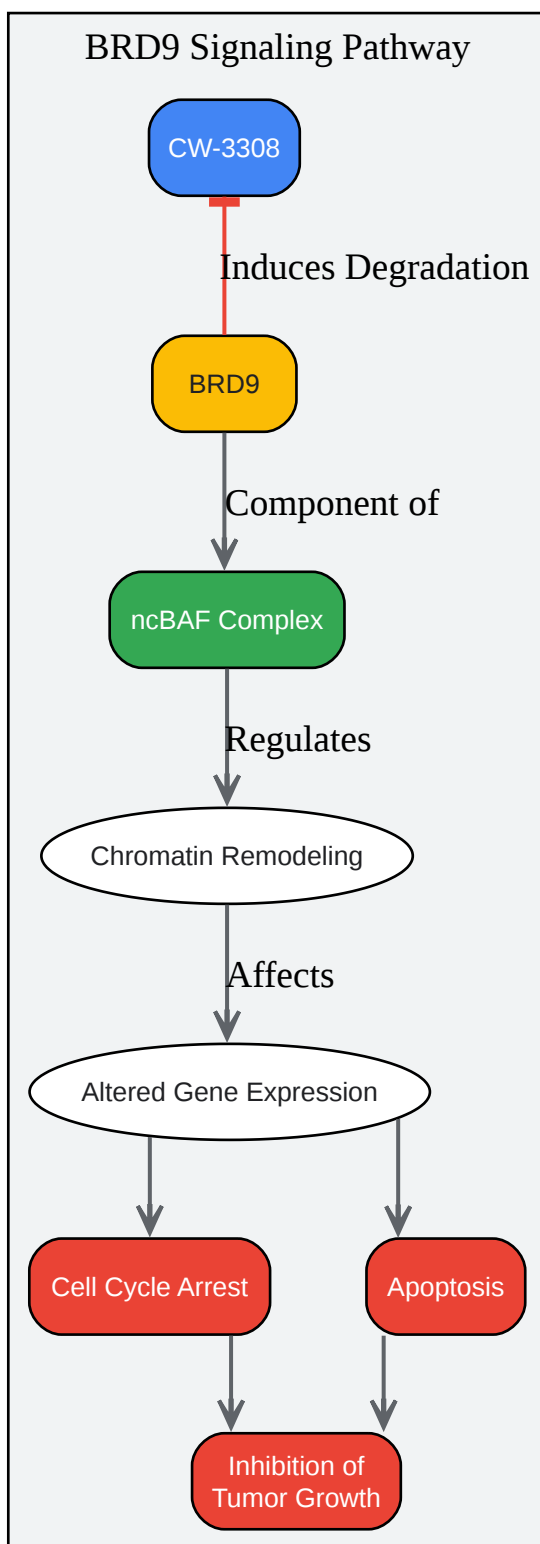
Table 2: Time-Dependent Modulation of BRD9 Target Gene Expression by **CW-3308**

Time (hours)	Gene Target 1 (e.g., MYC) Fold Change	Gene Target 2 (e.g., CCND1) Fold Change
0	1.0	1.0
2	Expected Value	Expected Value
4	Expected Value	Expected Value
8	Expected Value	Expected Value
16	Expected Value	Expected Value
24	Expected Value	Expected Value

Visualizations

Signaling Pathway Downstream of BRD9 Degradation

The degradation of BRD9 by **CW-3308** disrupts the function of the ncBAF complex, leading to changes in chromatin accessibility and the expression of genes involved in cell cycle progression and oncogenesis.

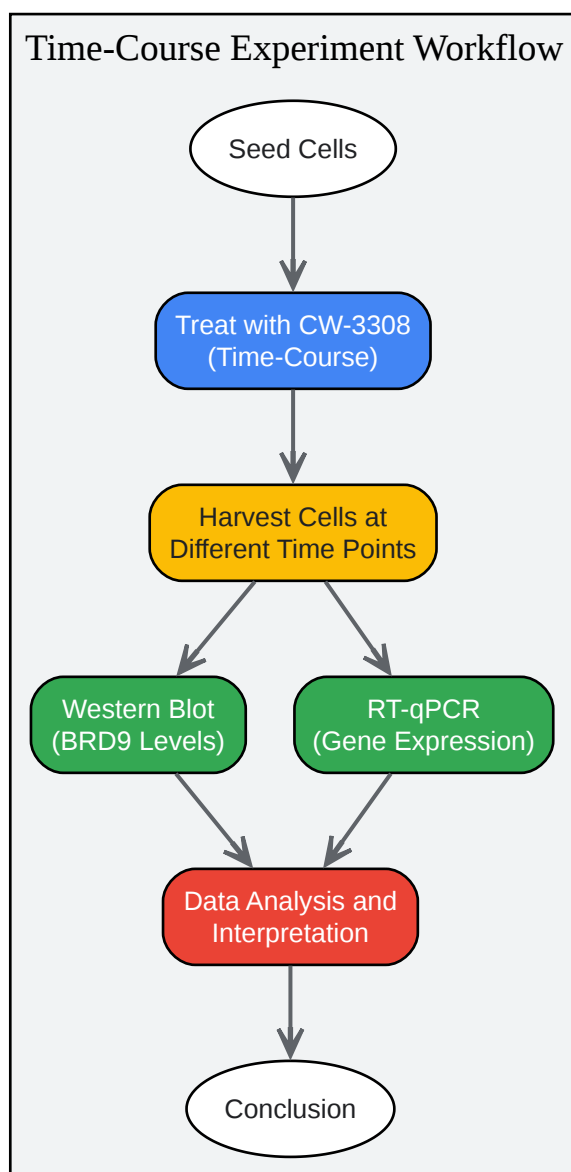


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Caption: Downstream effects of BRD9 degradation by **CW-3308**.

Experimental Workflow

The following diagram outlines the key steps in the time-course experiment.



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Caption: Workflow for a time-course experiment with **CW-3308**.

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